

Application Note and Protocol: Synthesis of 4-(2-Ethoxy-2-oxoacetamido)benzoic acid

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Compound of Interest

Compound Name: 4-(2-Ethoxy-2-oxoacetamido)benzoic acid

Cat. No.: B1309249

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Abstract

This protocol details the synthesis of **4-(2-Ethoxy-2-oxoacetamido)benzoic acid**, a valuable intermediate in drug discovery and organic synthesis. The methodology is adapted from the established synthesis of its isomer, 2-(2-Ethoxy-2-oxoacetamido)benzoic acid. The procedure involves the acylation of 4-aminobenzoic acid with ethyl chlorooxoacetate in a tetrahydrofuran (THF) solvent system. This application note provides a comprehensive, step-by-step guide for researchers, including reagent details, safety precautions, and a workflow diagram.

Introduction

Oxalamic acid derivatives are of significant interest in medicinal chemistry due to their diverse biological activities. The title compound, **4-(2-Ethoxy-2-oxoacetamido)benzoic acid**, serves as a key building block for the synthesis of more complex molecules, including potential therapeutic agents. The synthesis is achieved through a nucleophilic acyl substitution, where the amino group of 4-aminobenzoic acid attacks the electrophilic carbonyl carbon of ethyl chlorooxoacetate.

Reaction Scheme

Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity (mmol)	Mass/Volume	Supplier	CAS No.
4-Aminobenzoic Acid	137.14	10	1.37 g	Sigma-Aldrich	150-13-0
Ethyl Chlorooxoacetate	136.53	10	1.13 mL	Sigma-Aldrich	4755-77-5
Tetrahydrofuran (THF), anhydrous	72.11	-	20 mL	Sigma-Aldrich	109-99-9
Diethyl Ether	74.12	-	As needed	Sigma-Aldrich	60-29-7

Experimental Protocol

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.37 g (10 mmol) of 4-aminobenzoic acid in 10 mL of anhydrous tetrahydrofuran (THF)[1][2].
- **Cooling:** Place the flask in an ice bath and cool the solution to 0°C (273 K).
- **Addition of Acylating Agent:** In a separate, dry vessel, prepare a solution of 1.13 mL (10 mmol) of ethyl chlorooxoacetate in 10 mL of anhydrous THF[3][4][5].
- **Reaction:** Add the ethyl chlorooxoacetate solution dropwise to the cooled 4-aminobenzoic acid solution over a period of 15-20 minutes with continuous stirring.
- **Reaction Monitoring:** Stir the resulting solution at 0°C for 2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, concentrate the solution under reduced pressure using a rotary evaporator.
- **Precipitation and Purification:** The crude product will precipitate. Wash the resulting solid with diethyl ether to remove unreacted starting materials and byproducts.

- Drying: Dry the purified solid under vacuum to yield **4-(2-Ethoxy-2-oxoacetamido)benzoic acid** as a powder.
- Characterization: The final product should be characterized by appropriate analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity. The expected yield is approximately 55%.

Data Summary

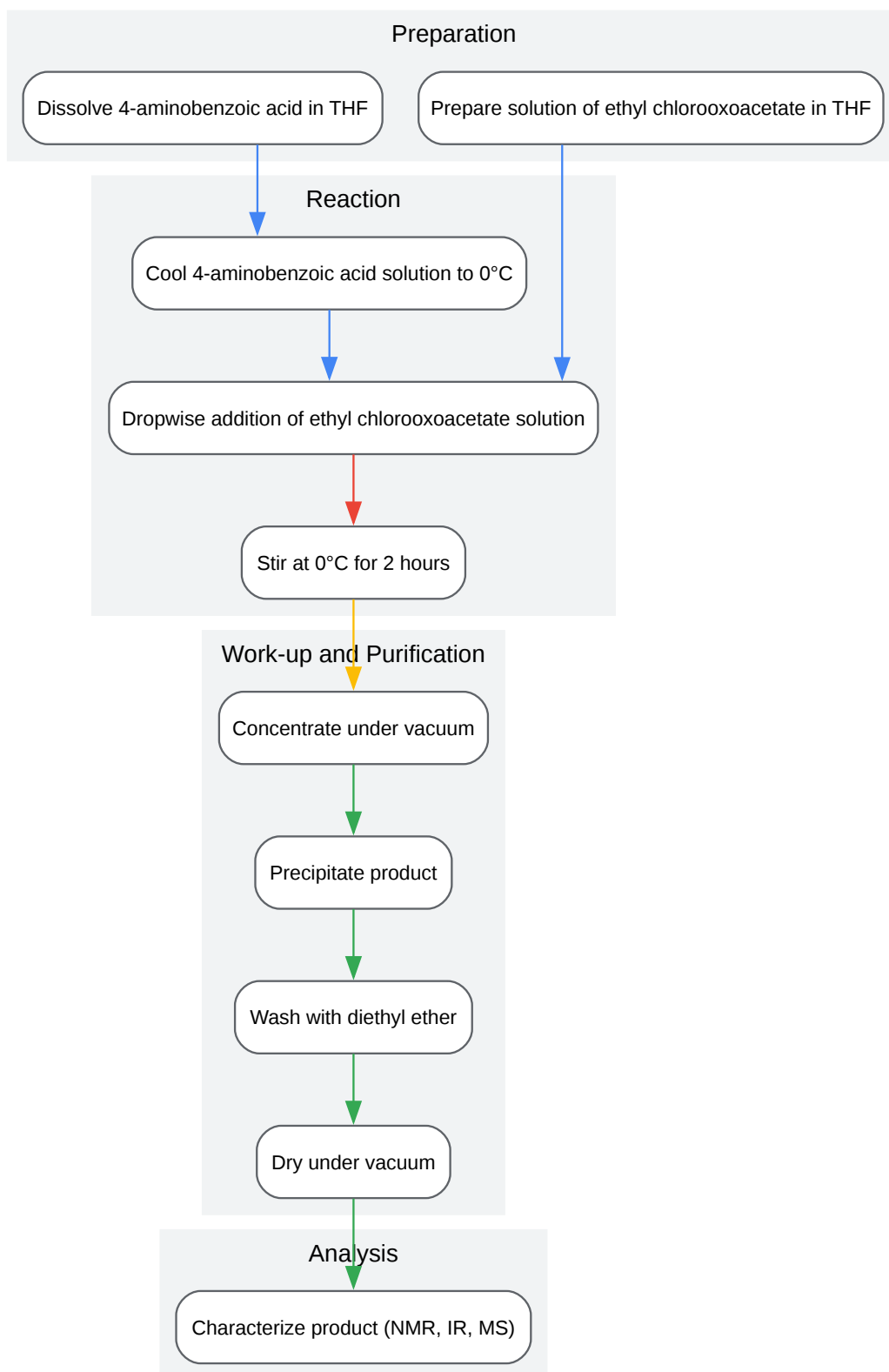
Compound	Molecular Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Solubility
4-Aminobenzoic Acid	$\text{C}_7\text{H}_7\text{NO}_2$	137.14	White to pale yellow crystalline powder	187-189	Slightly soluble in cold water; soluble in hot water, ethanol, and ether [1] [2] [6]
Ethyl Chlorooxacetate	$\text{C}_4\text{H}_5\text{ClO}_3$	136.53	Clear liquid	-	Slightly miscible with water; soluble in chloroform [3] [5]
4-(2-Ethoxy-2-oxoacetamido)benzoic acid	$\text{C}_{11}\text{H}_{11}\text{NO}_5$	237.21	Expected to be a yellowish powder	To be determined	To be determined

Safety Precautions

- General: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, a lab coat, and appropriate gloves, must be worn at all times.

- 4-Aminobenzoic Acid: May cause skin, eye, and respiratory irritation. May cause an allergic skin reaction[7][8][9][10].
- Ethyl Chlorooxoacetate: Harmful if swallowed, in contact with skin, or if inhaled. Causes severe skin burns and eye damage. Reacts violently with water[11]. Handle with extreme care.
- Tetrahydrofuran (THF): Highly flammable liquid and vapor. Causes serious eye irritation and may cause respiratory irritation. May form explosive peroxides[12][13][14][15][16]. Store away from heat and ignition sources.
- Diethyl Ether: Extremely flammable liquid and vapor. Harmful if swallowed. May cause drowsiness or dizziness. May form explosive peroxides[17][18][19][20][21].

Experimental Workflow



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Caption: Workflow for the synthesis of **4-(2-Ethoxy-2-oxoacetamido)benzoic acid**.

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